

A Comprehensive Technical Guide to the Physicochemical Properties of 4-Acetylaminobiphenyl

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Compound of Interest

Compound Name: *4-Acetylaminobiphenyl*

Cat. No.: *B142796*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **4-Acetylaminobiphenyl** (CAS: 4075-79-0), a significant metabolite of the procarcinogenic agent 4-Aminobiphenyl.^{[1][2]} This document is intended to serve as a comprehensive resource for researchers and professionals engaged in drug development and toxicological studies.

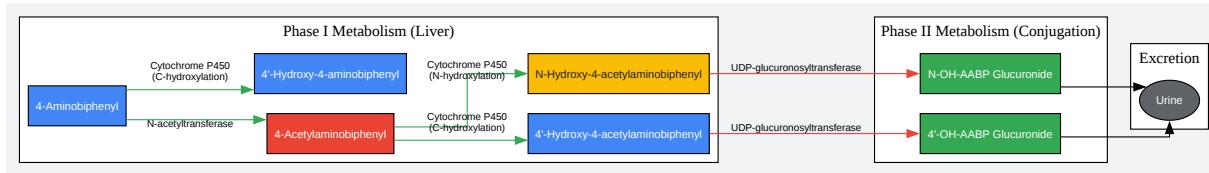
Core Physicochemical Data

The following table summarizes the key physicochemical properties of **4-Acetylaminobiphenyl**, providing a quantitative foundation for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₃ NO	[3][4]
Molecular Weight	211.26 g/mol	[2][4][5]
Melting Point	171-172 °C	[2][3][4][5]
Boiling Point	419.3 °C at 760 mmHg (Predicted)	[3]
Density	1.124 g/cm ³ (Predicted)	[3]
Solubility	Insoluble in water; Very soluble in alcohol, acetone, and methanol.	[1][5][6]
Appearance	Light tan solid; Crystals from diluted methanol.	[1][2][5]
LogP	3.385	[3]
Refractive Index	1.61 (Predicted)	[3]
Flash Point	251.4 °C	[3]

Metabolic Pathway and Bioactivation

4-Acetylaminobiphenyl is a metabolite of the known carcinogen 4-aminobiphenyl (ABP).^[7] The metabolic processing of both ABP and **4-acetylaminobiphenyl** primarily occurs in the liver and involves a series of enzymatic reactions, including N-acetylation, C- and N-hydroxylation, and glucuronidation.^[8] The cytochrome P-450-dependent system plays a crucial role in these transformations.^[5] The N-hydroxylation of **4-acetylaminobiphenyl** leads to the formation of N-hydroxy-**4-acetylaminobiphenyl**, a carcinogenic metabolite.^[5]



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Metabolic pathway of **4-Acetylaminobiphenyl**.

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of solid organic compounds like **4-Acetylaminobiphenyl** are outlined below.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:

- Sample Preparation:** A small, finely powdered sample of **4-Acetylaminobiphenyl** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus:** A calibrated melting point apparatus is used. The capillary tube containing the sample is placed in the heating block.
- Heating:** The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

Solubility Determination (Shake-Flask Method)

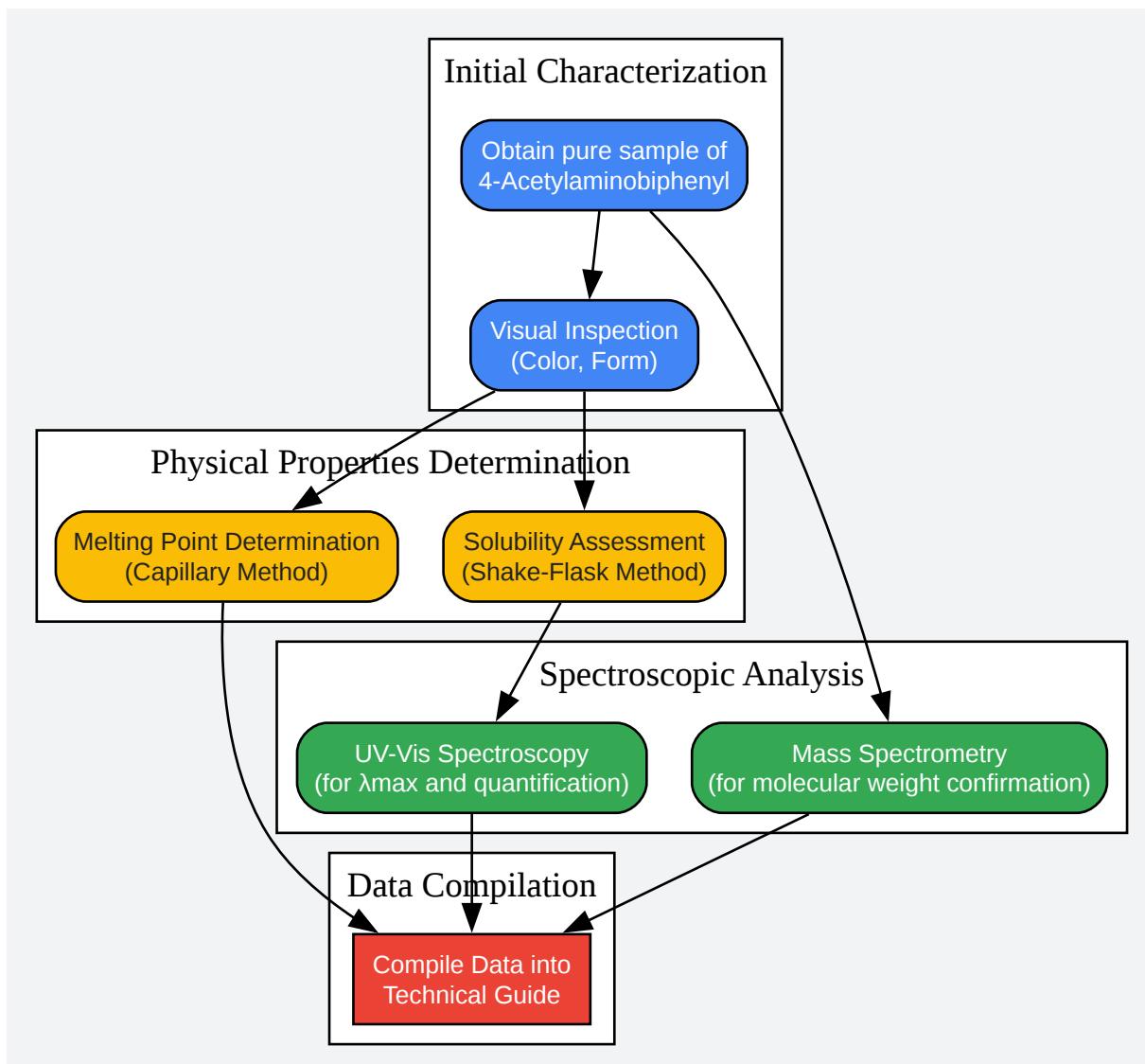
Objective: To determine the saturation concentration of **4-Acetylaminobiphenyl** in a given solvent.

Methodology:

- System Preparation: An excess amount of solid **4-Acetylaminobiphenyl** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- Equilibration: The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the undissolved solid and the dissolved compound.
- Phase Separation: The suspension is allowed to settle, and the saturated solution is carefully separated from the excess solid, typically by centrifugation followed by filtration through a non-adsorptive filter.
- Quantification: The concentration of **4-Acetylaminobiphenyl** in the clear, saturated filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy, against a standard curve of known concentrations.

Experimental Workflow for Physicochemical Characterization

The logical flow for characterizing a solid compound like **4-Acetylaminobiphenyl** is depicted below.



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Workflow for physicochemical characterization.

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